

# 4-Bromo-2,6-difluorobenzaldehyde: A Technical Safety Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Bromo-2,6-difluorobenzaldehyde

Cat. No.: B1272164

[Get Quote](#)

For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for chemical reagents is paramount. This in-depth technical guide provides a comprehensive overview of the safety data for **4-Bromo-2,6-difluorobenzaldehyde** (CAS No. 537013-51-7), a key intermediate in the synthesis of pharmaceuticals and other advanced materials.<sup>[1]</sup>

This document compiles essential physicochemical properties, hazard information, handling and storage procedures, and first-aid measures. The information is presented to ensure safe laboratory practices and to provide a foundation for further research and development activities involving this compound.

## Core Chemical and Physical Properties

**4-Bromo-2,6-difluorobenzaldehyde** is a solid, appearing as a white to light yellow or light orange powder or crystal.<sup>[1]</sup> A summary of its key physical and chemical properties is provided in the table below for easy reference.

Property	Value	Source
CAS Number	537013-51-7	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>3</sub> BrF <sub>2</sub> O	[1][2]
Molecular Weight	221.00 g/mol	[2]
Appearance	White to light yellow to light orange powder to crystal	[1]
Melting Point	76-81 °C	[2]
Boiling Point	231.381 °C at 760 mmHg	[3]
Density	1.758 g/cm <sup>3</sup>	[3]
Flash Point	>110 °C (>230 °F)	[2]
Purity	≥ 96% (assay) / ≥ 98% (GC)	[1][2]

## Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-Bromo-2,6-difluorobenzaldehyde** is classified as a hazardous substance.

GHS Pictogram:



[Click to download full resolution via product page](#)

GHS06: Skull and Crossbones

Signal Word: Danger[2]

Hazard Statements:

- H301: Toxic if swallowed.[2][3]
- H302: Harmful if swallowed.[4]
- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H332: Harmful if inhaled.[4]
- H335: May cause respiratory irritation.[4]

Precautionary Statements:

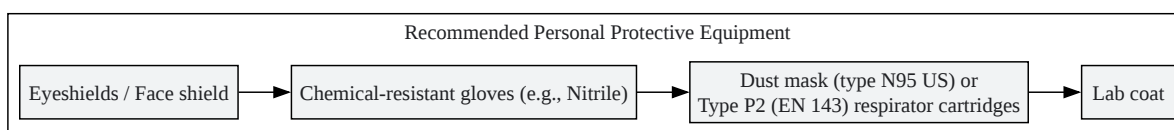
- P261: Avoid breathing dust.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/ eye protection/ face protection.
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.  
[2][3]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P330: Rinse mouth.
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.

- P501: Dispose of contents/ container to an approved waste disposal plant.

## Safe Handling and Storage

Proper handling and storage are crucial to minimize the risks associated with **4-Bromo-2,6-difluorobenzaldehyde**.

Personal Protective Equipment (PPE):



[Click to download full resolution via product page](#)

Recommended Personal Protective Equipment for handling **4-Bromo-2,6-difluorobenzaldehyde**.

Handling:

- Avoid contact with skin and eyes.
- Avoid formation of dust and aerosols.
- Provide appropriate exhaust ventilation at places where dust is formed.
- Handle in accordance with good industrial hygiene and safety practice.
- Wash hands before breaks and at the end of the workday.

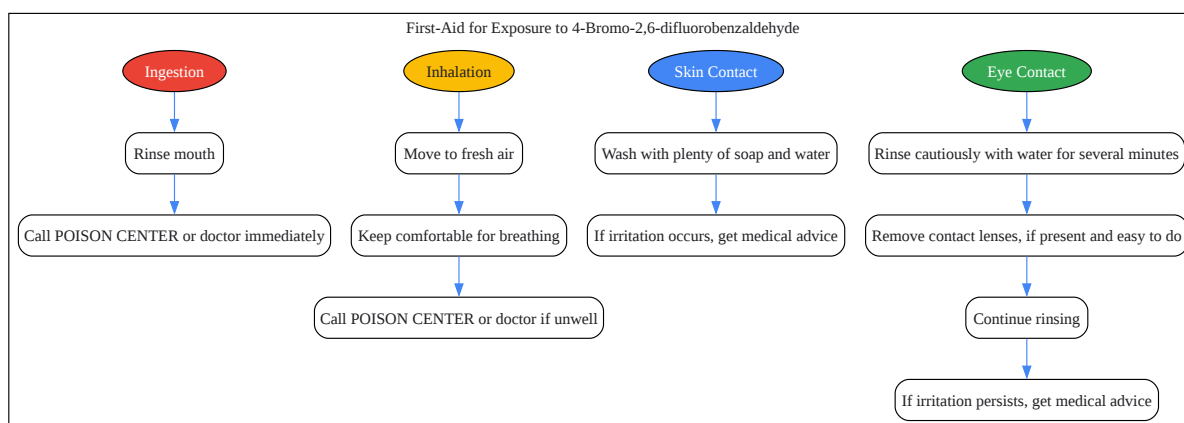
Storage:

- Store in a cool, dry, and well-ventilated place.<sup>[1]</sup>
- Keep container tightly closed.

- Recommended storage temperature is between 2 - 8 °C.[1]
- Store locked up.

## First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is essential.



[Click to download full resolution via product page](#)

First-aid decision tree for different routes of exposure.

## Fire-Fighting Measures

While the flash point is high, appropriate measures should be taken in the event of a fire involving this chemical.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: In case of fire, hazardous decomposition products such as carbon oxides and hydrogen bromide gas may be formed.
- Advice for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.

## Experimental Protocol: Synthesis of 4-Bromo-2,6-difluorobenzaldehyde

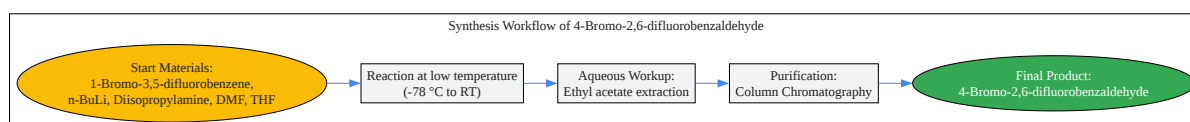
The following is a summarized experimental protocol for the synthesis of **4-Bromo-2,6-difluorobenzaldehyde**, based on information from available literature.[\[5\]](#)

Materials:

- 1-Bromo-3,5-difluorobenzene
- n-Butyl lithium
- Diisopropylamine
- N,N-Dimethylformamide (DMF)
- Tetrahydrofuran (THF), anhydrous
- Ethyl acetate
- Hexane
- Saturated ammonium chloride solution
- Sodium sulfate

Procedure:

- Prepare a solution of lithium diisopropylamide (LDA) by adding n-butyl lithium to a solution of diisopropylamine in anhydrous THF at -78 °C under a nitrogen atmosphere.
- Stir the reaction mixture at -20 °C for 30 minutes.
- Add a solution of 1-bromo-3,5-difluorobenzene in anhydrous THF to the LDA solution at -78 °C.
- Continue stirring for an additional 30 minutes at -78 °C.
- Add DMF to the reaction mixture at -78 °C.
- Allow the reaction mixture to warm to room temperature and stir for 2 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Quench the reaction by partitioning the mixture between ethyl acetate and saturated ammonium chloride solution.
- Separate the organic layer, dry it over sodium sulfate, and concentrate it under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate eluent system to yield **4-Bromo-2,6-difluorobenzaldehyde**.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. 4-溴-2,6-二氟苯甲醛 96% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 4-Bromo-2,6-Difluorobenzaldehyde, CAS No. 537013-51-7 - iChemical [ichemical.com]
- 4. achmem.com [achmem.com]
- 5. 4-Bromo-2,6-difluorobenzaldehyde | 537013-51-7 [chemicalbook.com]
- To cite this document: BenchChem. [4-Bromo-2,6-difluorobenzaldehyde: A Technical Safety Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1272164#4-bromo-2-6-difluorobenzaldehyde-safety-data-sheet]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)